

Navigating the Safe Disposal of ICI 174864: A Procedural Guide

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Compound of Interest

Compound Name: ICI 174864

Cat. No.: B549361

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For researchers and scientists engaged in drug development, the proper handling and disposal of investigational compounds like **ICI 174864**, a selective δ -opioid receptor antagonist, is a critical component of laboratory safety and environmental responsibility.^{[1][2]} While a specific Safety Data Sheet (SDS) with detailed disposal protocols for **ICI 174864** is not publicly available, this guide provides a framework for its safe disposal based on established procedures for similar peptide-based compounds.

Core Principles for Disposal of Peptide-Based Compounds

The primary directive for the disposal of any laboratory chemical is adherence to local, state, and federal regulations. For peptide-based compounds like **ICI 174864**, which are biologically active, the key objective is to ensure complete deactivation to prevent any potential environmental or health impacts.^[3] Due to the lack of specific public data on the neutralization of **ICI 174864**, a conservative approach based on the disposal of analogous compounds is recommended.^[3]

Recommended Disposal Procedure

Given the nature of **ICI 174864** as a peptide antagonist, the most prudent and widely accepted method for its disposal is incineration by a licensed hazardous waste disposal facility. This method ensures the complete thermal destruction of the biologically active molecule.

Step-by-Step Disposal Workflow:

- Consult Institutional EHS: Before initiating any disposal procedures, contact your institution's Environmental Health and Safety (EHS) office. They will provide specific guidance based on your facility's waste management protocols and local regulations.
- Segregate Waste: Designate a specific, clearly labeled hazardous waste container for **ICI 174864** and any materials contaminated with it (e.g., vials, pipette tips, gloves).
- Package for Disposal:
 - Solid Waste: Ensure the lyophilized powder is in a securely sealed primary container. Place this container within a larger, durable, and properly labeled hazardous waste bag or container.
 - Solutions: If **ICI 174864** has been dissolved in a solvent, the entire solution should be collected in a compatible, sealed, and labeled hazardous waste container. Note the solvent used on the label.
- Labeling: The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**ICI 174864**," and any other identifiers required by your institution.
- Arrange for Pickup: Coordinate with your EHS office for the scheduled pickup of the hazardous waste by a licensed disposal contractor.

Quantitative Data Summary

While specific disposal parameters for **ICI 174864** are not detailed in public records, the following table summarizes key physical and chemical properties relevant to its handling and storage.

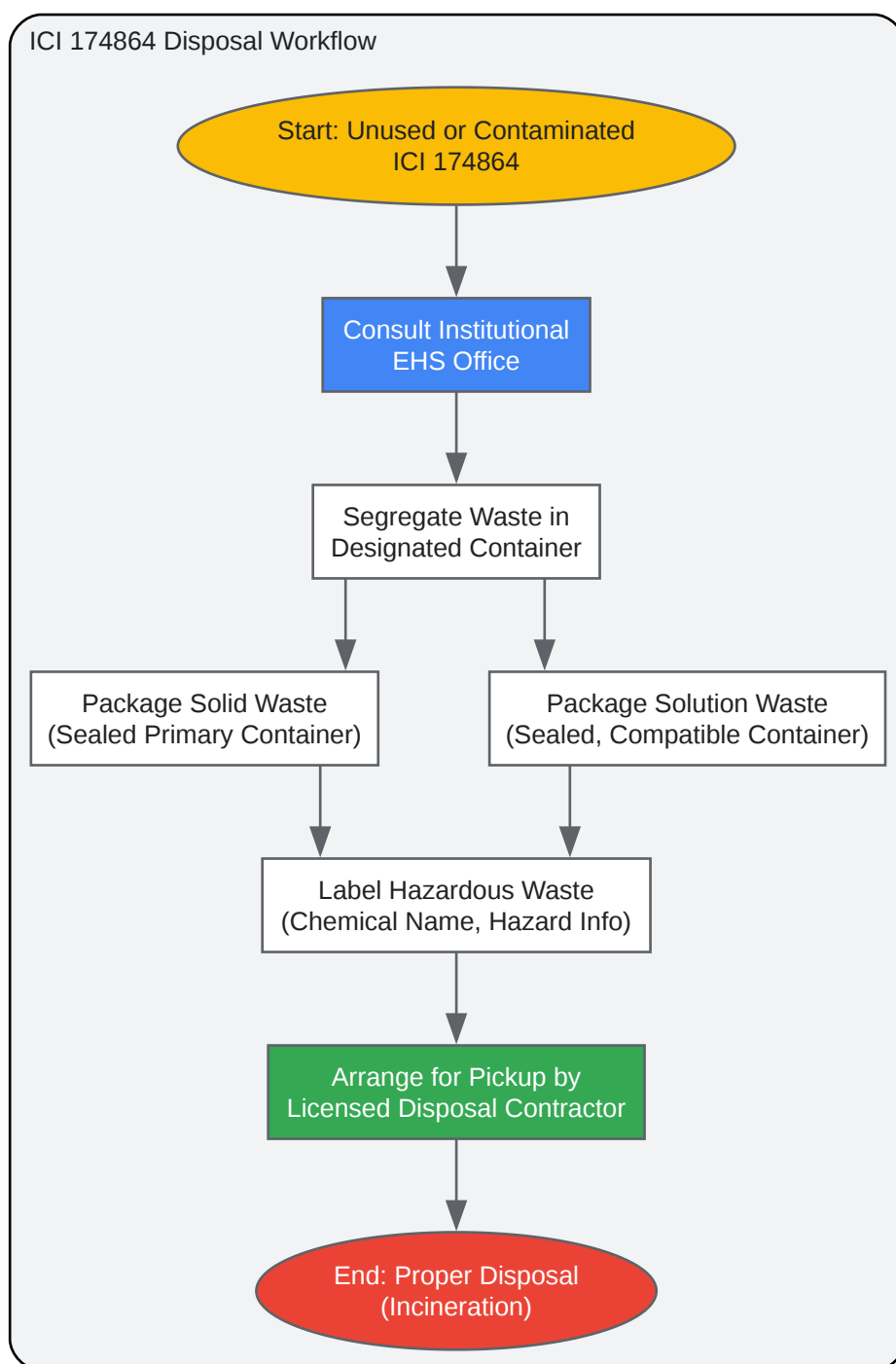
Property	Value	Source
Molecular Weight	691.87 g/mol	
Formula	C38H53N5O7	
Solubility	Soluble to 69.19 mg/ml in DMSO and to 1 mg/ml in water	
Storage (Lyophilized)	Store at -20°C	
Storage (Solution)	-80°C for up to 6 months; -20°C for up to 1 month	

Experimental Protocols Cited

The primary "protocol" for the disposal of related peptide compounds is controlled incineration, a process carried out by specialized facilities and not typically performed within a research laboratory. Specific experimental protocols for the chemical neutralization or deactivation of **ICI 174864** are not publicly available.

Visualizing the Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **ICI 174864**.

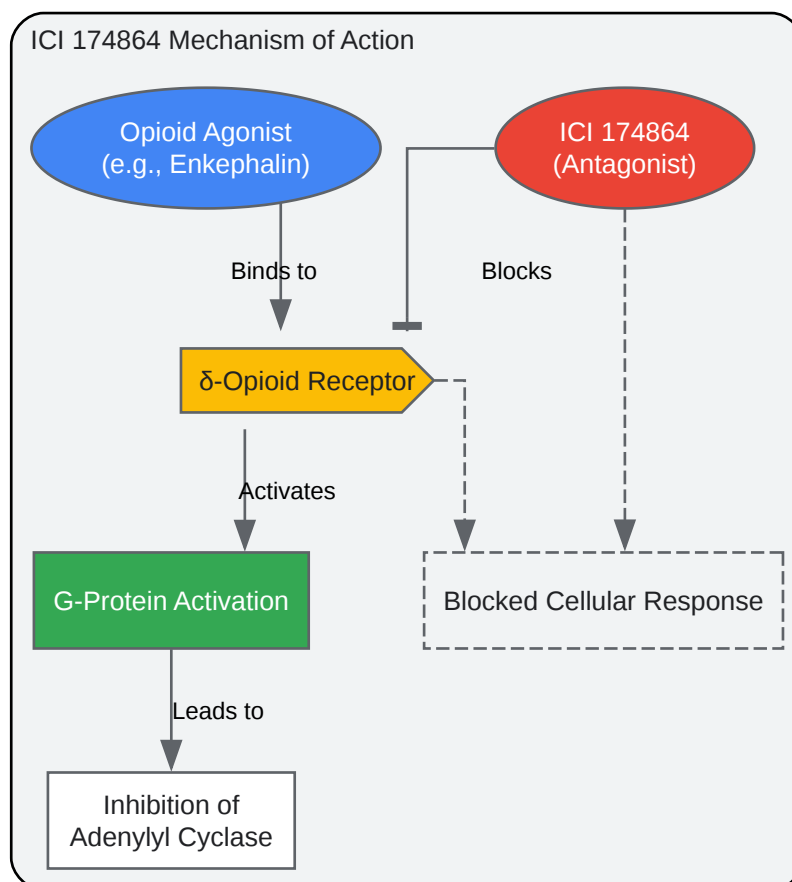


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ICI 174864 Disposal Workflow Diagram

Signaling Pathway Context

ICI 174864 is a selective antagonist of the delta (δ)-opioid receptor. This means it blocks the receptor, preventing endogenous or exogenous opioids from binding and eliciting a cellular response. The following diagram illustrates this inhibitory action within a simplified signaling pathway.



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Simplified Signaling Pathway of ICI 174864

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. ICI 174864: a highly selective antagonist for the opioid delta-receptor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. benchchem.com [benchchem.com]
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